Technical Whitepaper: Glycochenodeoxycholic Acid-d7 Sodium in Bioanalytical Applications

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Compound of Interest

Compound Name:	*Glycochenodeoxycholic acid-d7 (sodium)*
Cat. No.:	*B12408314*

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Executive Summary

Glycochenodeoxycholic Acid-d7 Sodium (GCDCA-d7 Na) is a stable isotope-labeled conjugate of the primary bile acid chenodeoxycholic acid and glycine. It serves as a "Gold Standard" Internal Standard (IS) in liquid chromatography-tandem mass spectrometry (LC-MS/MS). Its primary utility lies in correcting for matrix effects, ionization suppression, and extraction variability during the quantification of endogenous bile acids in biological matrices (plasma, urine, liver tissue).

Part 1: Chemical Identity & Physiochemical Properties

Detailed below are the core chemical specifications. Note that while the unlabeled parent compound has a standard CAS number, the deuterated salt form is often categorized under the parent CAS with an isotopic modifier or a vendor-specific identifier.

Nomenclature and Identification

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Parameter	Details
Chemical Name	Sodium Glycochenodeoxycholate-d7
Synonyms	GCDCA-d7 Na; Chenodeoxycholylglycine-d7 sodium salt; N-(3α,7α-Dihydroxy-5β-cholan-24-oyl)-glycine-d7 sodium
CAS Number (Unlabeled)	16564-43-5 (Sodium salt); 640-79-9 (Free acid)
CAS Number (Labeled)	Generally N/A in public registries; refer to specific vendor codes (e.g., TRC, C/D/N Isotopes).[1][2]
Molecular Formula	$C_{26}H_{35}D_7NNaO_5$
Molecular Weight	478.65 g/mol (vs. 471.61 g/mol for unlabeled)
Solubility	Soluble in water, methanol, and ethanol. Sparingly soluble in non-polar organic solvents.
Appearance	White to off-white crystalline powder.

Structural Logic & Isotopic Labeling

The "d7" designation indicates the substitution of seven hydrogen atoms with deuterium (

H).

- Labeling Position: The deuterium atoms are typically located on the steroid core (Chenodeoxycholic acid moiety), not the glycine side chain.
  - Reasoning: The glycine moiety (

) lacks sufficient non-exchangeable protons to support a d7 label.
- Mass Shift: The +7 Da mass shift moves the precursor ion significantly away from the natural isotopic envelope of the endogenous analyte (

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), preventing "cross-talk" in MS detection.

Part 2: Applications in Drug Development & Metabolomics

The "Carrier Effect" in LC-MS/MS

In high-sensitivity assays, adsorption of the analyte to glass or plastic surfaces (non-specific binding) can cause non-linear calibration curves at low concentrations.

- Mechanism: As a co-eluting IS, GCDCA-d7 saturates the active binding sites on the column and LC tubing.
- Result: This ensures the endogenous GCDCA reaches the detector efficiently, linearizing the response even at trace levels (ng/mL range).

Correcting Matrix Effects

Bile acids are often quantified in "heavy" matrices like bile or lipid-rich plasma. These matrices cause Ion Suppression (reduction of signal due to competition for charge in the ESI source).

- Solution: Because GCDCA-d7 co-elutes with GCDCA, it experiences the exact same suppression events at the exact same time. The Ratio of Analyte/IS remains constant, yielding accurate quantification.

Part 3: Experimental Protocols

Workflow Visualization

The following diagram illustrates the critical path from sample preparation to data acquisition.

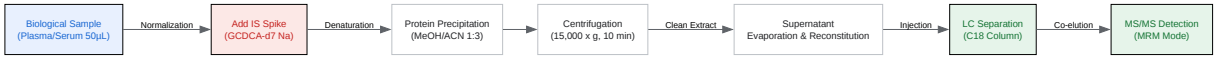

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Figure 1: Optimized LC-MS/MS Workflow for Bile Acid Quantification using GCDCA-d7 Na.

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Standard Preparation Protocol

Objective: Create a stable stock solution for long-term use.

- Primary Stock (1 mg/mL):
  - Weigh 1.0 mg of GCDCA-d7 Na.
  - Dissolve in 1.0 mL of Methanol (LC-MS Grade).
  - Note: Water is not recommended for long-term stock storage due to potential bacterial growth or hydrolysis over months.
  - Storage: -20°C or -80°C. Stability: >12 months.
- Working Internal Standard (WIS) Solution:
  - Dilute Primary Stock with Methanol:Water (50:50) to a concentration of 100–500 ng/mL.
  - Usage: Add 10 µL of WIS to every 50 µL of sample.

LC-MS/MS Acquisition Parameters

Instrument: Triple Quadrupole MS (e.g., Sciex QTRAP or Waters Xevo). Ionization: Electrospray Ionization (ESI), Negative Mode.

Compound	Precursor Ion (m/z) $[M-H]^-$	Product Ion (m/z)	Cone Voltage (V)	Collision Energy (eV)
GCDCA (Analyte)	448.6	74.0 (Glycine)	40	30
GCDCA-d7 (IS)	455.6	74.0 (Glycine)*	40	30

*Critical Note: Since the d7 label is on the steroid core, the fragmentation cleaves the amide bond, releasing the unlabeled glycine moiety (m/z 74). The mass shift is observed in the Precursor, not the Product ion.

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Part 4: Handling, Stability & Safety

Stability Profile

- Solid State: Hygroscopic. Store in a desiccator at -20°C.
- Solution: Stable in methanol for 6 months at -20°C. Avoid repeated freeze-thaw cycles (aliquot into single-use vials).
- pH Sensitivity: Avoid strong acids or bases. The amide bond connecting glycine to the steroid is susceptible to hydrolysis at extreme pH/temperature combinations (e.g., >80°C in 1N NaOH).

Safety (SDS Summary)

- Hazards: Generally considered non-hazardous for research use, but bile salts are detergents.
- Handling: Wear gloves and safety glasses. Avoid inhalation of powder.
- First Aid: In case of contact, wash with soap and water.

Part 5: Mechanistic Diagram (Graphviz)

The following diagram details the fragmentation logic used in MS/MS method development, confirming why the product ion remains constant while the precursor shifts.

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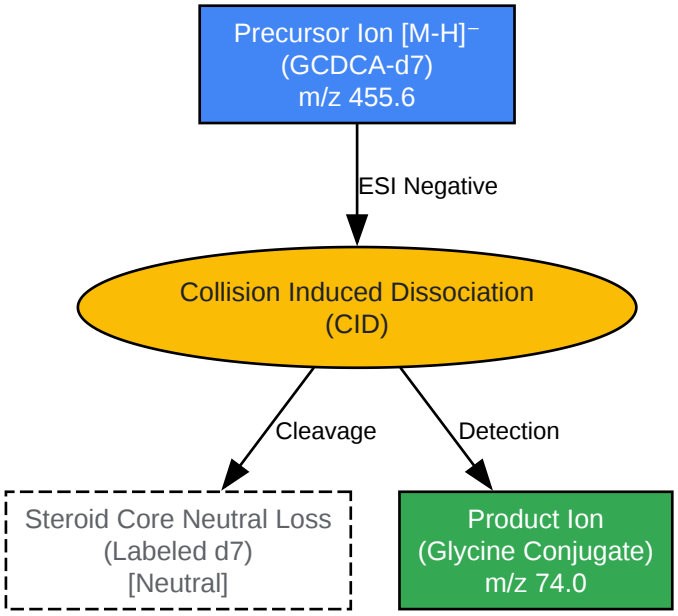

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Figure 2: MS/MS Fragmentation Pathway of GCDCA-d7 Na in Negative Ion Mode.

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